

An In-depth Technical Guide to the Chemical Properties of 3-Propylbenzoic Acid

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Compound of Interest

Compound Name: 3-Propylbenzoic acid

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Introduction

3-Propylbenzoic acid, a substituted aromatic carboxylic acid, serves as a versatile building block in organic synthesis and holds potential for investigation in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and purification, and an analysis of its spectral data. Furthermore, it explores the potential biological activities of **3-propylbenzoic acid** by examining the known effects of related benzoic acid derivatives on cellular signaling pathways relevant to drug discovery.

Chemical and Physical Properties

3-Propylbenzoic acid is a solid at room temperature with a molecular formula of $C_{10}H_{12}O_2$ and a molecular weight of 164.20 g/mol ^[1] Its structure consists of a benzene ring substituted with a propyl group and a carboxylic acid group at the meta position.

Table 1: Physical and Chemical Properties of 3-Propylbenzoic Acid

Property	Value	Reference
IUPAC Name	3-propylbenzoic acid	[1]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1]
Molecular Weight	164.20 g/mol	[1]
XLogP3	3.3	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	3	[1]
Exact Mass	164.083729621 Da	[1]
Monoisotopic Mass	164.083729621 Da	[1]
Topological Polar Surface Area	37.3 Å ²	[1]
Heavy Atom Count	12	[1]
Complexity	159	[1]

Experimental Protocols

Synthesis of 3-Propylbenzoic Acid via Oxidation of 3-Propyltoluene

A common and effective method for the synthesis of **3-propylbenzoic acid** is the oxidation of the corresponding alkylbenzene, 3-propyltoluene, using a strong oxidizing agent such as potassium permanganate (KMnO₄) in a basic aqueous solution.

Experimental Workflow for Oxidation of 3-Propyltoluene

Workflow for the Synthesis of 3-Propylbenzoic Acid

Start: Combine 3-propyltoluene, water, and NaOH in a round-bottom flask.

Slowly add KMnO_4 in portions while stirring.

Heat the mixture to reflux for several hours.

Cool the reaction mixture to room temperature.

Filter to remove manganese dioxide (MnO_2).

Acidify the filtrate with concentrated HCl to precipitate the product.

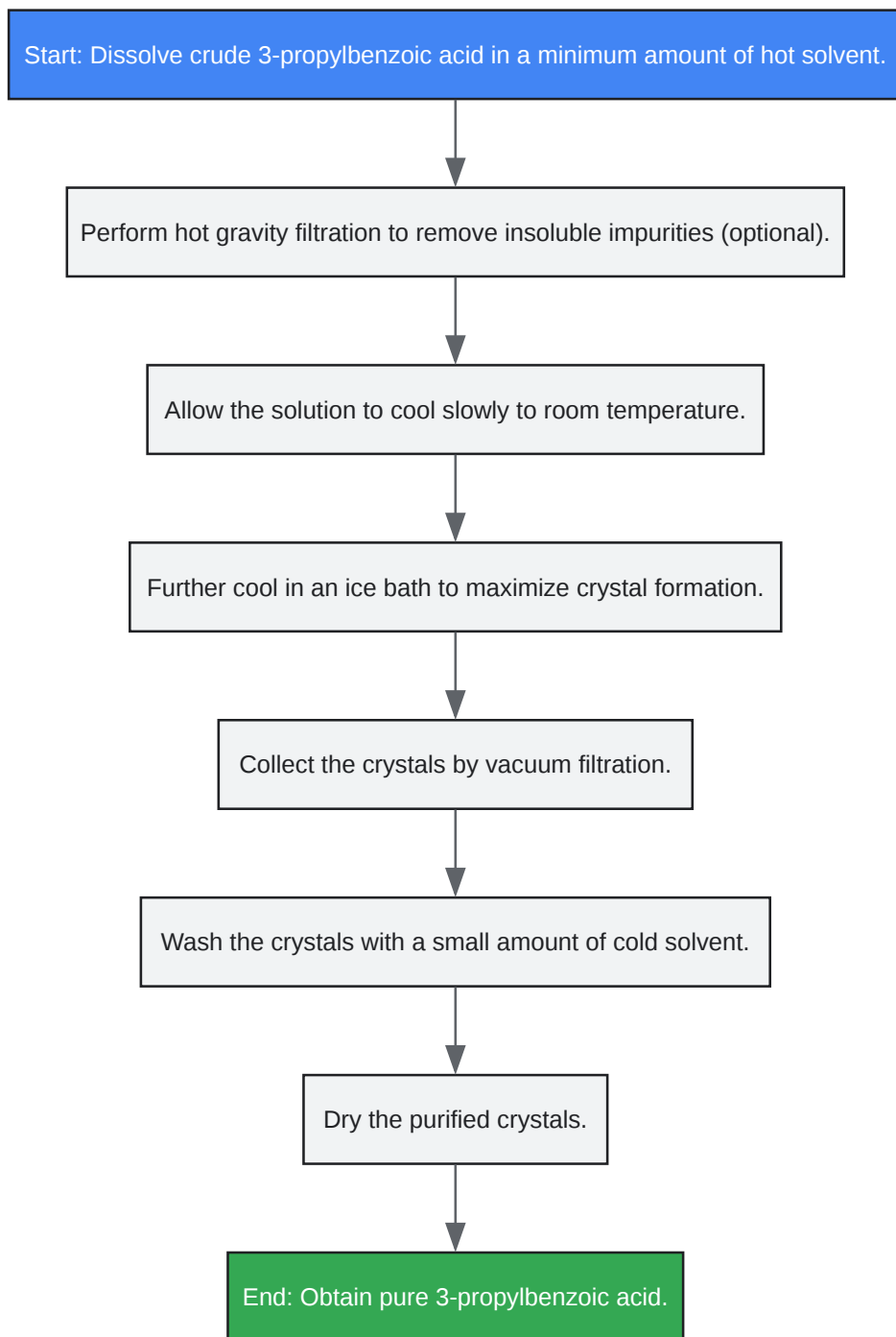
Isolate the crude 3-propylbenzoic acid by vacuum filtration.

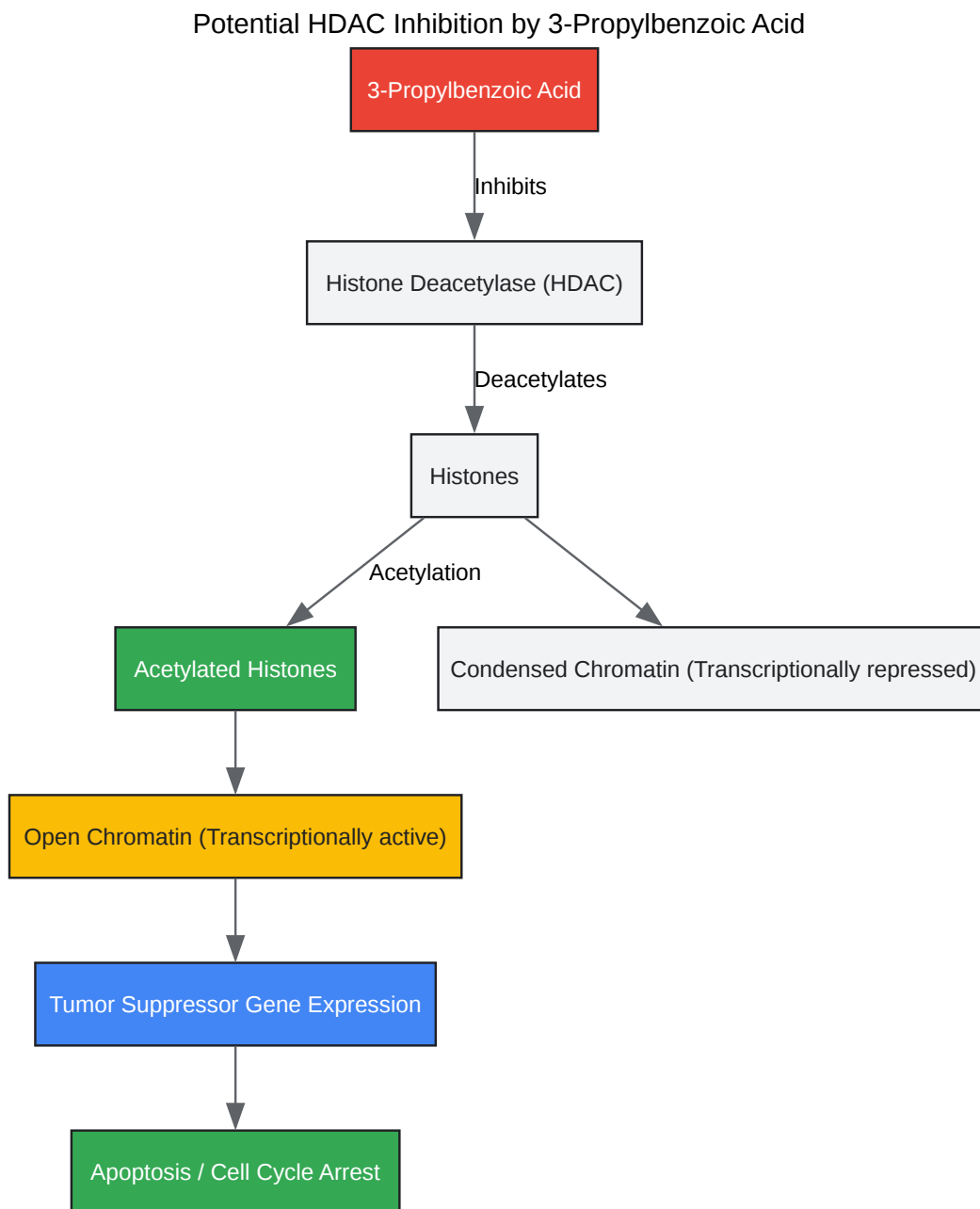
Wash the crystals with cold water.

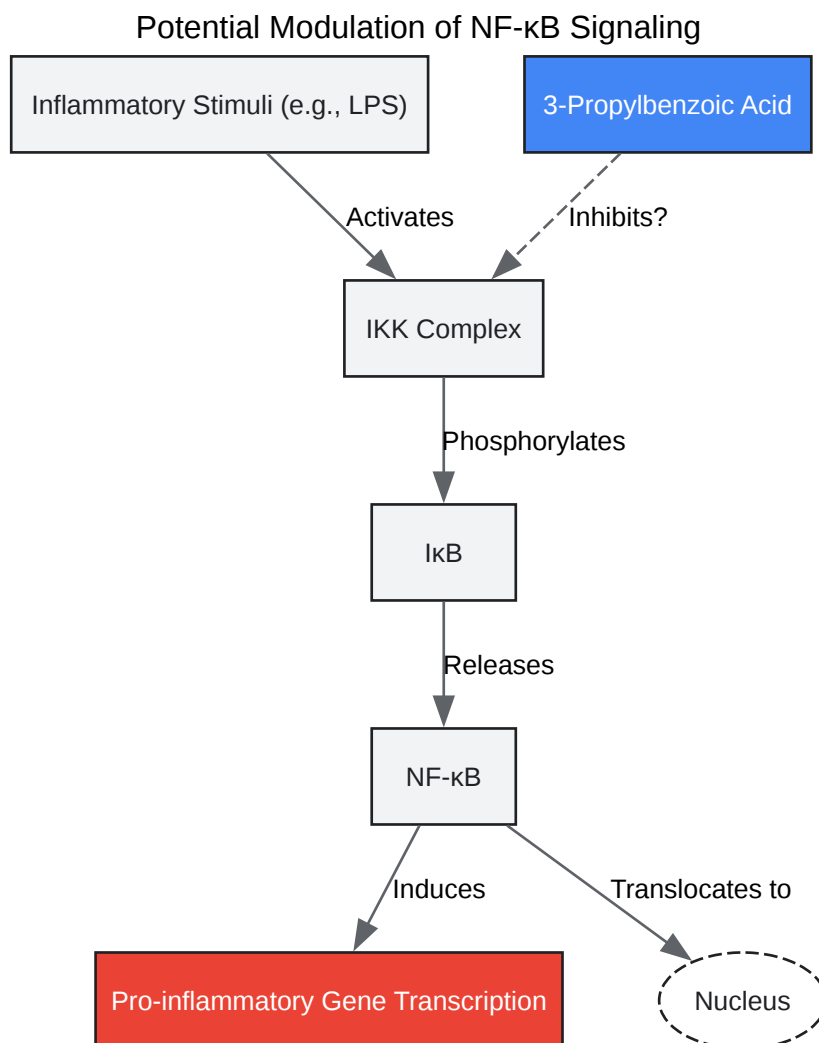
Dry the purified product.

End: Obtain crude 3-propylbenzoic acid.

Workflow for the Purification of 3-Propylbenzoic Acid







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References

- 1. 3-Propylbenzoic acid | C₁₀H₁₂O₂ | CID 18752374 - PubChem [pubchem.ncbi.nlm.nih.gov]
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